

Physical properties of 3-Methylcyclohexane-1,2-dione (melting point, boiling point)

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Compound of Interest

Compound Name: 3-Methylcyclohexane-1,2-dione

Cat. No.: B025814

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An In-Depth Technical Guide to the Physical Properties of **3-Methylcyclohexane-1,2-dione**

This technical guide provides a comprehensive overview of the physical properties of **3-Methylcyclohexane-1,2-dione**, with a specific focus on its melting and boiling points. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physical Properties of 3-Methylcyclohexane-1,2-dione

3-Methylcyclohexane-1,2-dione, also known as coffee dione, is a cyclic diketone with the molecular formula $C_7H_{10}O_2$. It is a white to pale yellow crystalline solid at room temperature.[\[1\]](#) The key physical properties of this compound are summarized in the table below, compiled from various chemical suppliers and databases.

Data Presentation: Physical Properties

Property	Value	Source(s)
Melting Point	57-59 °C	[2] [3]
61-63 °C	[4] [5]	
57.0-64.0 °C	[6]	
Boiling Point	69-72 °C at 1 mmHg	[2] [3] [4] [5]

Experimental Protocols for Physical Property Determination

While specific, published experimental protocols for the determination of the melting and boiling points of **3-Methylcyclohexane-1,2-dione** are not readily available in the searched literature, standard laboratory procedures for organic compounds would be employed. These are detailed below.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity.[\[7\]](#) For a pure compound, the melting range is typically narrow, often within 1-2°C.[\[7\]](#) The presence of impurities generally leads to a depression and broadening of the melting range.[\[7\]](#)

Methodology: Capillary Melting Point Determination

A common and accurate method for determining the melting point of a solid like **3-Methylcyclohexane-1,2-dione** involves using a melting point apparatus with a heated block and a capillary tube.[\[8\]](#)

- **Sample Preparation:** A small amount of the crystalline **3-Methylcyclohexane-1,2-dione** is finely ground to a powder. The open end of a capillary tube is then pressed into the powder to collect a small sample. The tube is inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.[\[9\]](#)
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of a melting point apparatus.

- Heating and Observation: The sample is heated at a steady and slow rate, typically 1-2°C per minute, as the temperature approaches the expected melting point.[10]
- Data Recording: The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range.[10] For a pure sample, this range should be narrow.

Boiling Point Determination under Reduced Pressure

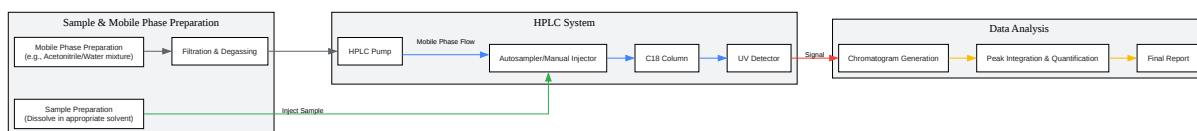
Given that the boiling point of **3-Methylcyclohexane-1,2-dione** is reported at a reduced pressure (1 mmHg), a vacuum distillation setup is necessary for its determination.[11] This technique is employed for compounds that may decompose at their atmospheric boiling point or have very high boiling points.[12]

Methodology: Vacuum Distillation

- Apparatus Assembly: A distillation apparatus is assembled, typically including a round-bottom flask, a Claisen adapter, a condenser, a vacuum adapter, and a receiving flask. All glass joints must be securely sealed, often with grease, to maintain the vacuum.[13]
- Sample and Boiling Chips: The **3-Methylcyclohexane-1,2-dione** sample is placed in the distillation flask along with a stir bar or boiling chips to ensure smooth boiling.
- Vacuum Application: The apparatus is connected to a vacuum source, and the pressure is gradually reduced to the desired level (e.g., 1 mmHg).
- Heating: The distillation flask is gently heated.
- Temperature and Pressure Monitoring: The temperature of the vapor that distills is measured with a thermometer placed at the vapor outlet to the condenser. The pressure within the system is monitored with a manometer. The boiling point is the temperature at which the liquid boils and the vapor condenses into the receiving flask at the recorded pressure.[13]

Experimental Workflow Visualization

While no specific signaling pathways involving **3-Methylcyclohexane-1,2-dione** were identified in the literature, a common experimental workflow for its analysis is High-Performance Liquid Chromatography (HPLC). The following diagram illustrates a typical workflow for the HPLC analysis of a chemical compound like **3-Methylcyclohexane-1,2-dione**.



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